Crystal Structure Analysis of Brominated Thiourea Compounds: A Technical Guide

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Compound of Interest

Compound Name:	*(4-Bromo-3-methylphenyl)thiourea*
CAS No.:	*930396-08-0*
Cat. No.:	*B2370046*

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For: Researchers, Scientists, and Drug Development Professionals

Abstract: This technical guide provides a comprehensive overview of the crystal structure analysis of brominated thiourea compounds. Thiourea derivatives are a versatile class of compounds with significant applications in medicinal chemistry, materials science, and chemical synthesis. The introduction of a bromine atom into the molecular framework profoundly influences their physicochemical properties, biological activity, and, critically, their solid-state architecture through the formation of specific intermolecular interactions such as halogen and hydrogen bonds. Understanding the three-dimensional structure of these compounds through single-crystal X-ray diffraction is paramount for rational drug design and the development of new materials. This document details the common experimental protocols for synthesis, crystallization, and X-ray analysis, presents key crystallographic data in a comparative format, and discusses the prevalent structural motifs and intermolecular interactions that govern the crystal packing of these compounds.

Experimental Protocols

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The determination of the crystal structure of brominated thiourea compounds involves a multi-step process, from the initial synthesis of the material to the final refinement of the crystallographic data.

Synthesis of Brominated Thiourea Derivatives

A common and effective method for synthesizing N-substituted thioureas involves the reaction of an appropriate isothiocyanate with a primary or secondary amine.[1] For acyl-thiourea derivatives, a two-step, one-pot synthesis is often employed.

Generalized Protocol:

- Isothiocyanate Formation: An acyl chloride (e.g., 4-bromobenzoyl chloride) is treated with a thiocyanate salt, such as potassium thiocyanate (KSCN), in a dry solvent like acetone. The mixture is stirred, often at reflux, to form the corresponding acyl isothiocyanate intermediate.[2]
- Thiourea Synthesis: A solution of the desired amine (e.g., an aniline derivative) in the same solvent is added dropwise to the reaction mixture containing the in situ generated acyl isothiocyanate.[2]
- Reaction Completion & Isolation: The mixture is typically stirred for several hours, sometimes with gentle heating or refluxing, to ensure the reaction goes to completion.[2] The progress is monitored by thin-layer chromatography (TLC).
- Purification: Upon completion, the reaction mixture is poured into chilled water to precipitate the crude product. The solid is then collected by filtration, washed, and purified, typically by recrystallization from a suitable solvent such as ethanol.[3]

Single Crystal Growth

Obtaining high-quality single crystals suitable for X-ray diffraction is a critical and often challenging step. The choice of solvent and technique is determined empirically.

Common Methodologies:

- Slow Evaporation: A saturated solution of the purified compound is prepared in a suitable solvent (e.g., DMSO, methanol-water, chloroform).[4][5] The solution is lightly covered to

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allow the solvent to evaporate slowly over several days or weeks at room temperature, leading to the formation of single crystals.[3][6]

- Vapor Diffusion: In this technique, a concentrated solution of the compound is placed in a small vial, which is then placed inside a larger sealed container that contains a "poor" solvent (an anti-solvent in which the compound is less soluble). Vapors of the anti-solvent slowly diffuse into the compound's solution, reducing its solubility and inducing crystallization. For instance, single crystals have been grown by the diffusion of pentane vapor into a THF solution of the compound.[7]

Single-Crystal X-ray Diffraction and Structure Refinement

Once a suitable crystal is obtained, its three-dimensional structure is determined by single-crystal X-ray diffraction.

Generalized Protocol for Data Collection and Structure Refinement:

- Crystal Mounting: A suitable single crystal (typically 0.1-0.4 mm in size) is selected under a microscope and mounted on a goniometer head.[8]

- Data Collection: The crystal is placed in a diffractometer (e.g., a Bruker or Rigaku system with a CCD detector). Data is collected at a controlled temperature, often at room temperature (298 K) or under cryogenic conditions (e.g., 123 K or 173 K) to minimize thermal vibrations.[5][8] Monochromatic X-ray radiation, typically Mo Kα (λ = 0.71073 Å) or Cu Kα (λ = 1.54187 Å), is used.[5][8]

- Data Reduction: The collected diffraction data (raw intensity frames) are processed to determine the unit cell parameters and to integrate the reflection intensities. An absorption correction is typically applied.[9]

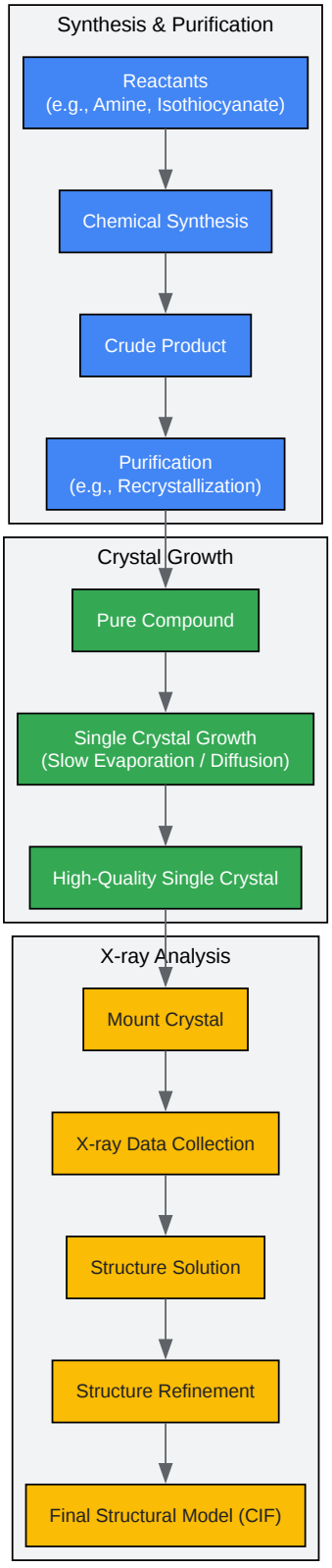
- Structure Solution and Refinement: The crystal structure is solved using direct methods or Patterson methods and refined by full-matrix least-squares on F^2. Software packages such as SHELXL are commonly used for this process.[5][8] Hydrogen atoms are often placed in geometrically calculated positions and refined using a riding model.[8]

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Visualization of Experimental and Logical Workflows

The process from synthesis to final structural analysis follows a logical progression. Likewise, the stability of the resulting crystal lattice is determined by a network of competing intermolecular forces.

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Caption: Experimental workflow for the crystal structure analysis of a compound.

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Caption: Key intermolecular interactions governing crystal packing.

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Crystallographic Data of Selected Compounds

The following tables summarize key crystallographic data for several representative brominated thiourea compounds, allowing for easy comparison of their structural parameters.

Table 1: Crystal Data and Structure Refinement Parameters

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Compound Name	Formula	Crystal System	Space Group	a (Å)	b (Å)	c (Å)	β (°)	V (Å³)	Z	Ref.
N-(2-Bromophenyl)thiourea	$C_7H_7BrN_2S$	Monoclinic	$P2_1/c$	15.181(3)	7.7952(16)	15.312(3)	90.803(4)	1811.8(6)	8	[8]
N-(4-bromobutanoyl)-N'-(3-methylphenyl)thiourea	$C_{12}H_{15}BrN_2OS$	Triclinic	P1	5.469(2)	9.873(5)	13.511(6)	93.71(2)	724.8(6)	2	[4]
N-(4-bromobutanoyl)-N'-(4-methylphenyl)thiourea	$C_{12}H_{15}BrN_2OS$	Triclinic	P1	5.441(3)	9.839(6)	13.490(8)	93.52(3)	717.8(8)	2	[4]
Bismuth trithiourea bromide (BTB)	$Bi[CS(NH_2)_2]_3Br_3$	Monoclinic	Cc	8.6238(7)	12.2506(11)	15.5040(13)	90.7810(10)	1636.0(2)	4	[6]

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1-(3-chlorophenyl)-3-cyclohexylthiourea*	$C_{13}H_{17}ClN_2S$	Monoclinic	$P2_1/n$	-	-	-	-	-	-	[10]
Bis(thiourea)gold(I) bromide	$[Au\{SC(NH_2)_2\}_2]Br$	Monoclinic	C2/c	8.703(2)	16.025(8)	6.799(2)	100.83(2)	931.3(6)	4	[11]

Note: While compound 1-(3-chlorophenyl)-3-cyclohexylthiourea is chlorinated, not brominated, it is included as a relevant halogenated analogue whose crystal system and space group were determined.[10]

Structural Analysis and Discussion

The crystal structures of brominated thiourea derivatives are primarily stabilized by a network of non-covalent interactions, which dictate the overall supramolecular assembly.

Molecular Conformation

Many N,N'-disubstituted thiourea derivatives adopt a trans-cis configuration with respect to the C=S thiono bond.[4][12] This conformation is often stabilized by intramolecular hydrogen bonds, for example, between a carbonyl oxygen and an amide hydrogen (N-H···O), which can lead to the formation of stable pseudo-six-membered rings.[12] The dihedral angle between the planar thiourea unit and the aromatic rings is a key structural parameter. In N-(2-Bromophenyl)thiourea, for instance, the thiourea unit is almost perpendicular to the bromobenzene ring, with a dihedral angle of 80.82(16)°.[8]

Intermolecular Interactions and Crystal Packing

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The packing of molecules in the crystal lattice is dominated by hydrogen and halogen bonds.

- Hydrogen Bonding: The most common motif is the intermolecular N-H···S hydrogen bond, which frequently links molecules into centrosymmetric dimers or linear chains.[4][8] In the crystal structure of N-(2-Bromophenyl)thiourea, these interactions form linear chains along the ab diagonal.[8] When other acceptor atoms like oxygen are present, N-H···O interactions also play a crucial role in the crystal packing.[13]

- Halogen Bonding: The bromine atom, acting as an electrophilic region (a σ-hole), can participate in halogen bonding with nucleophilic atoms like sulfur, oxygen, or even nitrogen.[14][15] These C-Br···S or C-Br···O interactions are highly directional and contribute significantly to the stability and specific geometry of the crystal lattice.[14][15] In some structures, the packing is dominated by classical hydrogen bonding where the bromide anion itself acts as a hydrogen bond acceptor (N-H···Br^-).[16]

- Other Interactions: In compounds with multiple aromatic rings, C-H···π and π-π stacking interactions can also influence the three-dimensional structure, though they are generally weaker than the aforementioned forces.[13]

Conclusion

The crystal structure analysis of brominated thiourea compounds reveals a rich and complex interplay of molecular conformation and intermolecular forces. The presence of bromine facilitates halogen bonding, which, in conjunction with robust N-H···S hydrogen bonding, directs the formation of predictable and stable supramolecular architectures. The detailed protocols and comparative data presented in this guide underscore the necessity of single-crystal X-ray diffraction as a tool for elucidating these structural details. This knowledge is fundamental for establishing structure-property relationships, which is essential for the targeted design of new pharmaceutical agents and functional materials based on the thiourea scaffold.

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